

# Navigating the Safe Handling of 2-Methylimidazole-d6: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methylimidazole-d6

Cat. No.: B1429234

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Methylimidazole-d6** (CAS No. 1173022-19-9), a deuterated analog of 2-methylimidazole.<sup>[1][2]</sup> This document is intended to serve as a critical resource for laboratory personnel, ensuring the safe use and management of this compound in research and development settings. The information presented is aggregated from various safety data sheets (SDS) and chemical suppliers.

## Section 1: Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. Key data for **2-Methylimidazole-d6** are summarized below.

Property	Value	Source
Molecular Formula	C <sub>4</sub> D <sub>6</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	88.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	1173022-19-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Solid	<a href="#">[1]</a>
Boiling Point	198 °C (lit.)	<a href="#">[1]</a>
Density	1.104 g/mL at 25 °C	<a href="#">[1]</a>
Isotopic Purity	≥ 98 atom % D	<a href="#">[1]</a> <a href="#">[2]</a>
Storage Temperature	Room temperature, away from light and moisture. Some sources suggest refrigerator storage.	<a href="#">[3]</a> <a href="#">[4]</a>

## Section 2: Hazard Identification and Classification

**2-Methylimidazole-d6** is classified as a hazardous substance. The GHS classification and corresponding hazard statements are outlined below.

Hazard Class	Category	GHS Code	Hazard Statement
Acute Toxicity (Oral)	4	H302	Harmful if swallowed. [1][3]
Skin Corrosion	1C	H314	Causes severe skin burns and eye damage.[1][3]
Serious Eye Damage	1	H318	Causes serious eye damage.
Carcinogenicity	2	H351	Suspected of causing cancer.[1]
Reproductive Toxicity	1B	H360Df	May damage the unborn child. Suspected of damaging fertility.[1]

Signal Word: Danger[1][3][4]

Hazard Pictograms:

- Corrosion (GHS05)
- Health Hazard (GHS08)
- Harmful (GHS07)

## Section 3: Handling and Storage Precautions

Adherence to strict safety protocols is mandatory when handling **2-Methylimidazole-d6**.

### Personal Protective Equipment (PPE)

A critical aspect of safe handling involves the consistent use of appropriate personal protective equipment.

PPE Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield. [3][5]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[3][5]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[5] Work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[5]

## Safe Handling Practices

- Do not breathe dust, fume, gas, mist, vapors, or spray.[3][5]
- Wash hands and any exposed skin thoroughly after handling.[3][5]
- Do not eat, drink, or smoke when using this product.[3][5]
- Obtain special instructions before use.[5]
- Do not handle until all safety precautions have been read and understood.[5]

## Storage Conditions

- Store in a cool, dry, and well-ventilated place.[5]
- Keep the container tightly closed.[5]
- Store locked up.[3][5]
- Incompatible materials to avoid include acids, strong oxidizing agents, acid anhydrides, and acid chlorides.[5]

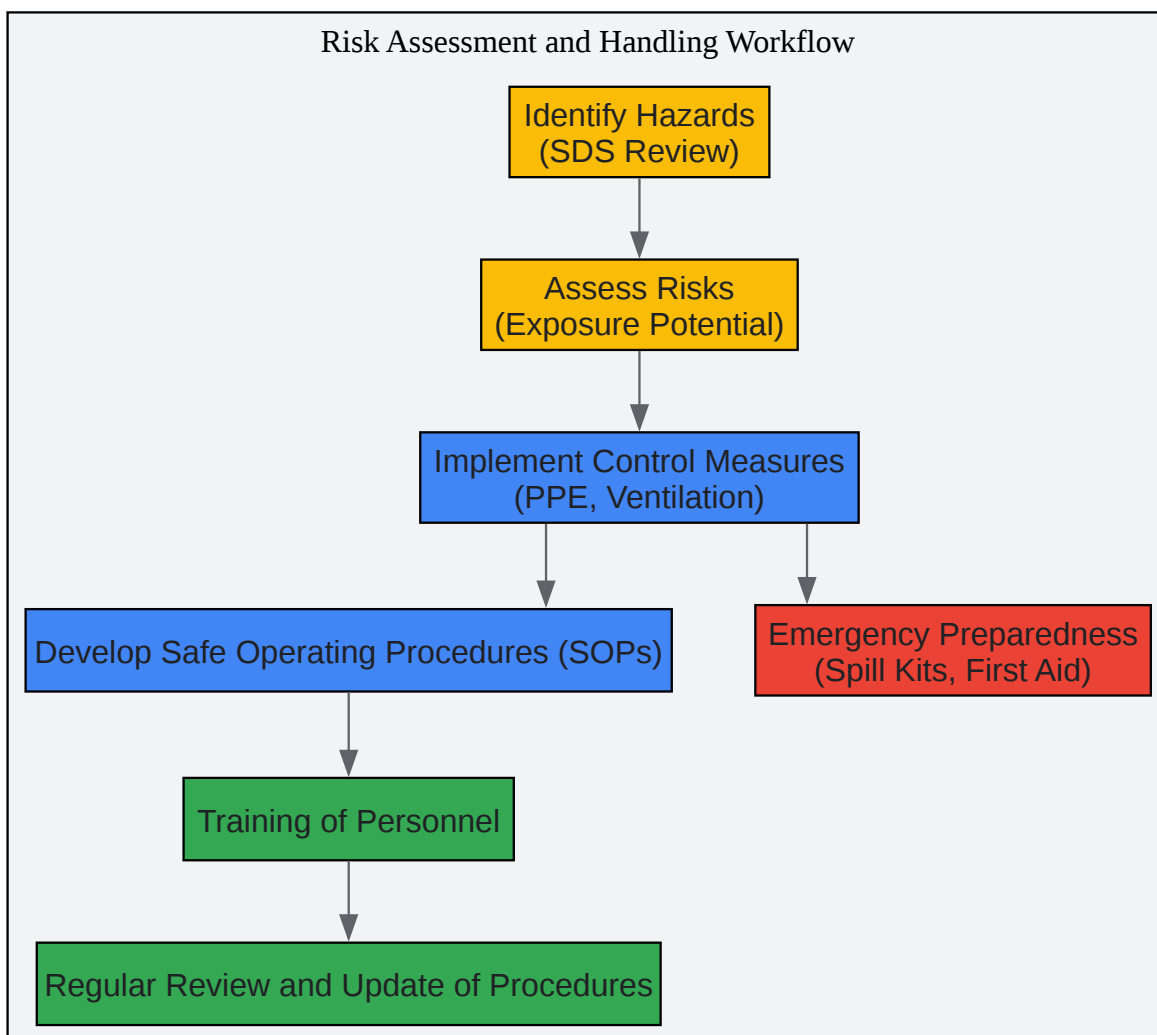
## Section 4: Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of an emergency.

Exposure Route	First Aid Measures
If Swallowed	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician immediately. <a href="#">[3]</a> <a href="#">[5]</a>
If on Skin (or hair)	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse. Seek immediate medical attention. <a href="#">[3]</a> <a href="#">[5]</a>
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor/physician. <a href="#">[3]</a> <a href="#">[5]</a>
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician. <a href="#">[3]</a> <a href="#">[5]</a>

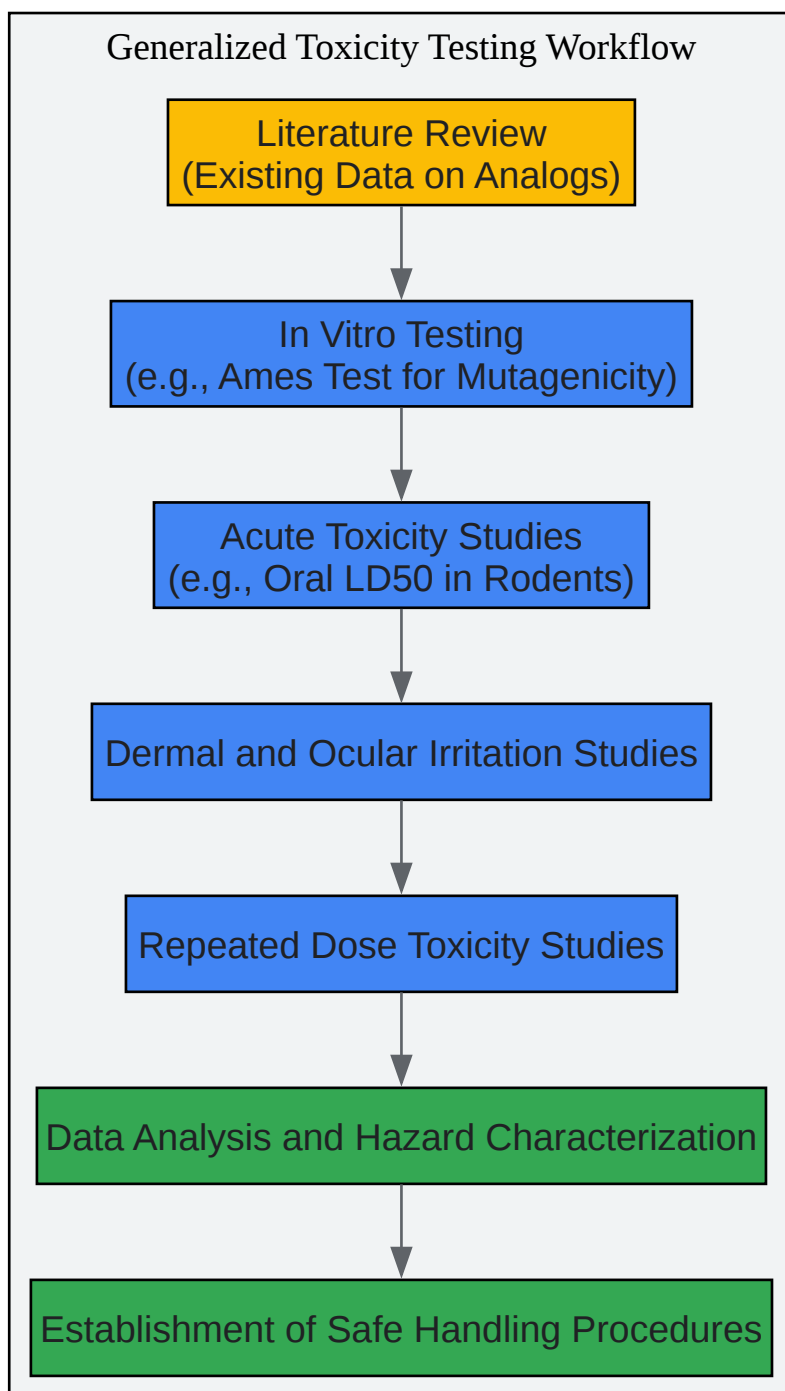
## Section 5: Experimental Protocols and Workflows

While specific experimental protocols for the safety evaluation of **2-Methylimidazole-d6** are not readily available in the public domain, standard methodologies for assessing the toxicity and safe handling of chemical compounds are well-established. The following diagrams illustrate a logical workflow for risk assessment and a generalized experimental workflow for toxicity testing.



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Caption: Risk assessment and handling workflow for **2-Methylimidazole-d6**.



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Caption: Generalized experimental workflow for chemical toxicity testing.

## Section 6: Accidental Release and Disposal

In the case of a spill or accidental release, the area should be evacuated.[6] Personal protective equipment should be worn during cleanup.[6] The spilled material should be swept up and placed into a suitable container for disposal, avoiding dust formation.[5] Disposal of **2-Methylimidazole-d6** and its containers must be done in accordance with local, state, and federal regulations.[5] It should not be released into the environment.[5]

## Conclusion

**2-Methylimidazole-d6** is a valuable compound in research, but it presents significant health hazards. A thorough understanding of its properties and strict adherence to the handling, storage, and emergency procedures outlined in this guide are essential for ensuring the safety of all personnel. Researchers, scientists, and drug development professionals are encouraged to review the full Safety Data Sheet (SDS) for this compound before use and to integrate these precautions into their laboratory-specific safety protocols.

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